

An In-depth Technical Guide on the Spectroscopic Data of Linadryl H

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Compound of Interest

Compound Name: *Linadryl H*

Cat. No.: *B018421*

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To the attention of: Researchers, scientists, and drug development professionals.

Subject: Spectroscopic and Mechanistic Analysis of **Linadryl H**

A Note on the Identification of **Linadryl H**:

Initial research indicates a common point of confusion between "**Linadryl H**" and the well-known antihistamine, Diphenhydramine. It is crucial to clarify that **Linadryl H**, or **Linadryl hydrochloride**, is chemically distinct from Diphenhydramine hydrochloride.

- **Linadryl hydrochloride** is identified as 4-(2-benzhydryloxyethyl)morpholine hydrochloride with the CAS number 5928-69-8 and a molecular formula of $C_{19}H_{24}ClNO_2$.^[1]
- Diphenhydramine hydrochloride has the CAS number 147-24-0 and a molecular formula of $C_{17}H_{22}ClNO$.

Despite extensive searches across scientific databases, patent literature, and technical data sheets, publicly available experimental spectroscopic data (NMR, IR, Mass Spectrometry) for **Linadryl hydrochloride** (CAS 5928-69-8) could not be located.

Therefore, this guide will provide a detailed spectroscopic analysis of the closely related and frequently confused compound, Diphenhydramine hydrochloride, as a reference. The biological pathway information presented is also specific to Diphenhydramine and should be considered as a potential, but not confirmed, mechanism for **Linadryl H**.

Spectroscopic Data of Diphenhydramine Hydrochloride

The following sections present the available spectroscopic data for Diphenhydramine hydrochloride in a structured format.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR Spectroscopic Data of Diphenhydramine

Chemical Shift (ppm)	Multiplicity	Integration	Assignment (Tentative)
7.49 - 7.35	m	10H	Aromatic protons (C ₆ H ₅) ₂
5.61	s	1H	CH-O
3.83 - 3.81	t	2H	O-CH ₂
3.41 - 3.39	t	2H	N-CH ₂
2.88	s	6H	N(CH ₃) ₂

¹³C NMR Spectroscopic Data of Diphenhydramine Hydrochloride

Chemical Shift (ppm)	Assignment (Tentative)
141.9	Aromatic C (quaternary)
128.6	Aromatic CH
127.7	Aromatic CH
127.2	Aromatic CH
85.9	CH-O
65.8	O-CH ₂
58.1	N-CH ₂
45.3	N(CH ₃) ₂

Infrared (IR) Spectroscopy

Key IR Absorption Bands for Diphenhydramine Hydrochloride

Wavenumber (cm ⁻¹)	Intensity	Assignment
3028	Sharp	Aromatic C-H stretch
2950-2850	Medium	Aliphatic C-H stretch
1176	Sharp	C-N stretch (amine)
1111	Sharp	C-O stretch (ether)
750-700	Strong	C-H out-of-plane bend (monosubstituted benzene)

Mass Spectrometry (MS)

Key Mass Spectral Peaks for Diphenhydramine

m/z	Relative Intensity (%)	Proposed Fragment
255	5	$[M]^+$ (Molecular Ion)
167	100	$[(C_6H_5)_2CH]^+$
165	60	$[C_{13}H_9]^+$ (Fluorenyl cation)
77	25	$[C_6H_5]^+$
58	95	$[CH_2=N(CH_3)_2]^+$

Experimental Protocols

Detailed experimental protocols for the acquisition of the cited data are not fully available in the public domain. However, the following outlines the general methodologies employed for these spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Instrumentation:** A high-field NMR spectrometer (e.g., 600 MHz) is typically used.
- **Sample Preparation:** The sample is dissolved in a deuterated solvent (e.g., Deuterium Oxide - D_2O , or Chloroform-d - $CDCl_3$).
- **Data Acquisition:** 1H and ^{13}C NMR spectra are acquired using standard pulse sequences. Chemical shifts are referenced to an internal standard (e.g., TMS or DSS).

Infrared (IR) Spectroscopy

- **Instrumentation:** A Fourier Transform Infrared (FTIR) spectrometer is commonly used.
- **Sample Preparation:** The sample can be prepared as a KBr pellet, a nujol mull, or as a thin film on a salt plate.
- **Data Acquisition:** The spectrum is recorded as percent transmittance or absorbance versus wavenumber (cm^{-1}).

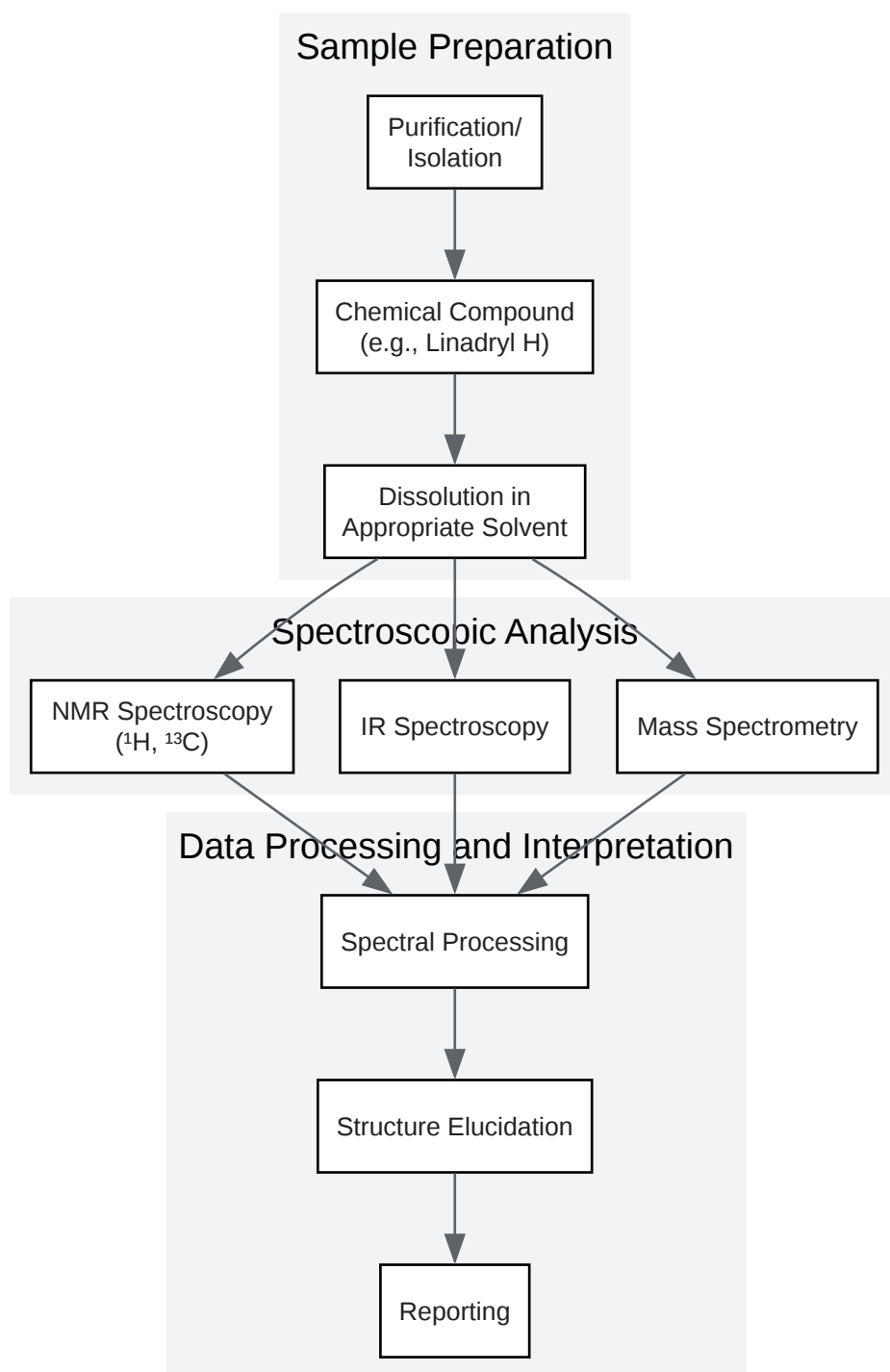
Mass Spectrometry (MS)

- Instrumentation: A mass spectrometer, often coupled with a chromatographic system (e.g., Gas Chromatography - GC-MS or Liquid Chromatography - LC-MS).
- Ionization: Electron Ionization (EI) is a common method for generating the mass spectrum of small molecules.
- Data Acquisition: The instrument separates ions based on their mass-to-charge ratio (m/z), and the relative abundance of each ion is plotted to generate the mass spectrum.

Visualizations: Workflows and Signaling Pathways

General Experimental Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the spectroscopic characterization of a chemical compound.

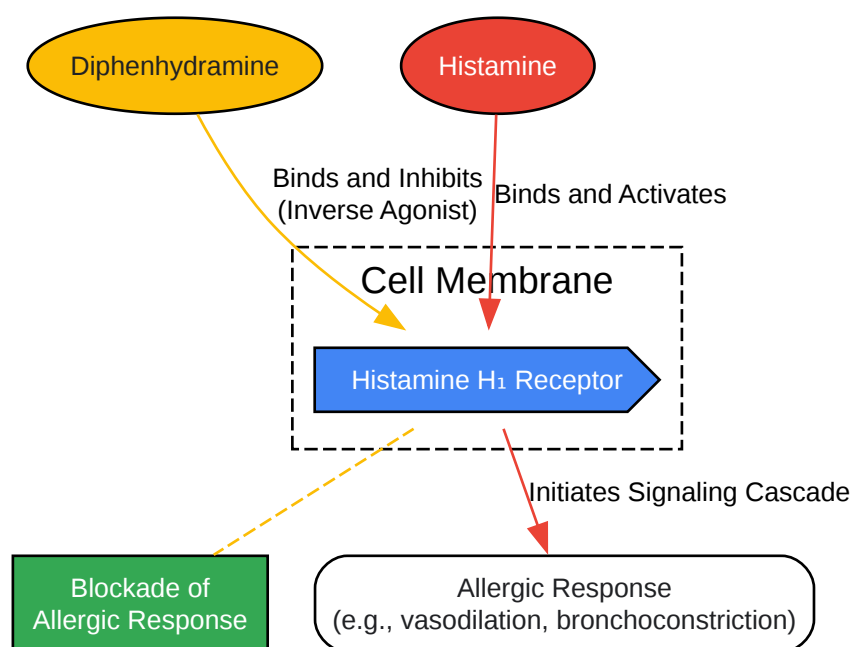


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Caption: General workflow for spectroscopic analysis of a chemical compound.

Signaling Pathway of Diphenhydramine (as a representative H₁-receptor antagonist)

The following diagram illustrates the mechanism of action of Diphenhydramine as a Histamine H₁-receptor antagonist. This pathway may be similar for other first-generation antihistamines.



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Caption: Mechanism of action of Diphenhydramine at the Histamine H₁ receptor.

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References

- 1. Linadryl hydrochloride | C₁₉H₂₄ClNO₂ | CID 22214 - PubChem [pubchem.ncbi.nlm.nih.gov]
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